

Solubility of methylamine nitrate in water and organic solvents.

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Compound of Interest

Compound Name: Methylamine nitrate

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Solubility Profile of Methylamine Nitrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methylamine nitrate** (MAN) in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the handling and formulation of this energetic salt are critical.

Introduction to Methylamine Nitrate

Methylamine nitrate ($\text{CH}_3\text{NH}_3^+\text{NO}_3^-$) is the salt formed from the neutralization of methylamine with nitric acid. It is a crystalline solid that has applications in various chemical syntheses and formulations.^[1] A thorough understanding of its solubility is paramount for its safe handling, application, and the development of robust formulations.

Solubility of Methylamine Nitrate

Methylamine nitrate is characterized by its high solubility in water and its solubility in polar organic solvents.^{[1][2]} However, detailed quantitative solubility data in the public domain is limited. To provide a useful reference, this guide presents the available data for **methylamine nitrate** alongside the well-documented solubility of the structurally similar compound, ammonium nitrate.

Solubility in Water

Methylamine nitrate is highly soluble in water.^[1] One source indicates a solubility of at least 200 g/L at 25°C.^[1] The table below summarizes this information and provides a comparative look at the temperature-dependent solubility of ammonium nitrate.

Table 1: Aqueous Solubility of **Methylamine Nitrate** and Ammonium Nitrate

Compound	Temperature (°C)	Solubility (g/100 mL)
Methylamine Nitrate	25	≥ 20.0 ^[1]
Ammonium Nitrate	0	119
10	150	
25	212	
50	346	
80	600	

Data for ammonium nitrate is provided for comparative purposes.

Solubility in Organic Solvents

Qualitative assessments indicate that **methylamine nitrate** is soluble in polar organic solvents such as ethanol.^[1] One notable characteristic is its solubility in boiling ethanol, a property that distinguishes it from ammonium nitrate, which is not soluble under these conditions. This differential solubility can be exploited for purification purposes.

Precise quantitative data for the solubility of **methylamine nitrate** in a range of organic solvents is not readily available in published literature. However, based on its chemical structure (an ionic salt), its solubility is expected to be highest in polar protic solvents and lower in polar aprotic and non-polar solvents. The table below provides a qualitative summary and comparative quantitative data for ammonium nitrate in various organic solvents.

Table 2: Solubility of **Methylamine Nitrate** and Ammonium Nitrate in Organic Solvents

Solvent	Solvent Type	Methylamine Nitrate Solubility	Ammonium Nitrate Solubility (g/100 g of solvent)
Methanol	Polar Protic	Soluble	17.1 (20°C)
Ethanol	Polar Protic	Soluble (especially in boiling ethanol)	2.5 (20°C)
Isopropanol	Polar Protic	Likely Soluble	-
Acetone	Polar Aprotic	Likely Sparingly Soluble/Insoluble	Soluble
Dimethylformamide (DMF)	Polar Aprotic	Likely Soluble	55.1 (25°C)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Likely Soluble	73 (25°C)
Acetic Acid	Polar Protic	Likely Soluble	0.3931 (27°C)
Pyridine	Polar Aprotic	Likely Soluble	23.35 (25°C)
Benzene	Non-polar	Likely Insoluble	Insoluble
Chloroform	Non-polar	Insoluble	Insoluble

Data for ammonium nitrate is provided for comparative purposes.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a crystalline solid such as **methylamine nitrate** in a given solvent. This method is based on the principle of creating a saturated solution at a specific temperature and then determining the concentration of the solute in that solution.

3.1. Materials and Equipment

- **Methylamine Nitrate** (high purity)

- Solvent of interest (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer, or gravimetric analysis)

3.2. Procedure

- **Sample Preparation:** Accurately weigh an excess amount of **methylamine nitrate** and add it to a known volume or mass of the solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary depending on the solvent and temperature and should be determined experimentally (e.g., by taking measurements at different time points until the concentration remains constant).
- **Sample Withdrawal and Filtration:** Once equilibrium is reached, allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the experimental temperature) to avoid precipitation or further dissolution. Immediately filter the solution through a syringe filter to remove any suspended solid particles.
- **Sample Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.

- **Concentration Analysis:** Determine the concentration of **methylamine nitrate** in the diluted solution using a validated analytical method.
- **Calculation:** Calculate the solubility of **methylamine nitrate** in the solvent at the specified temperature using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Concentration of diluted sample} \times \text{Dilution factor} \times 100) / 1000$$

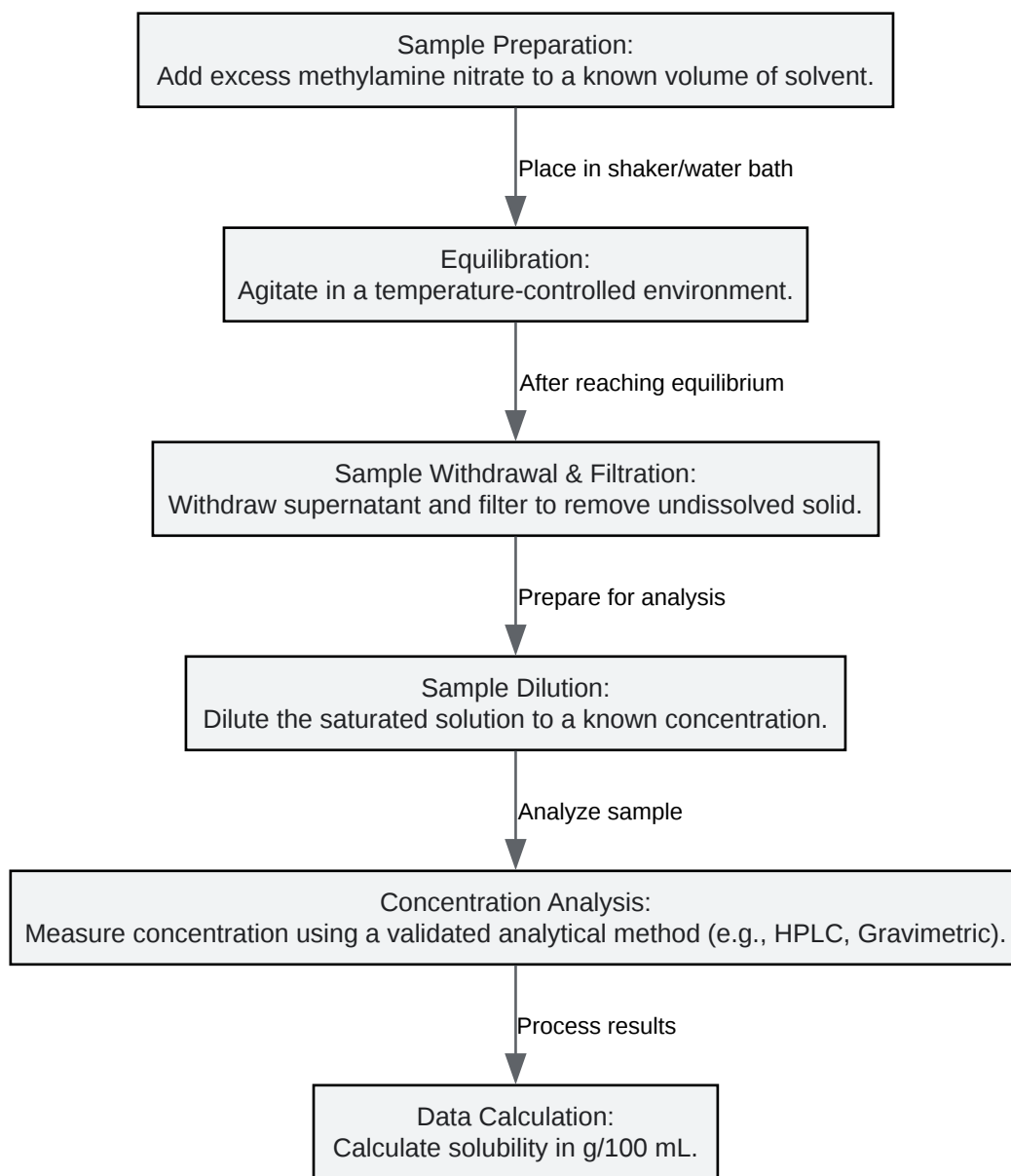
3.3. Analytical Methods

The choice of analytical method will depend on the properties of **methylamine nitrate** and the solvent. Potential methods include:

- **Gravimetric Analysis:** A known volume of the filtered saturated solution is evaporated to dryness, and the mass of the remaining solid is measured. This method is simple but may be less accurate for volatile solutes or those that decompose upon heating.
- **High-Performance Liquid Chromatography (HPLC):** An HPLC method with a suitable detector (e.g., UV or conductivity) can be developed to quantify the concentration of **methylamine nitrate**.
- **Ion Chromatography:** This technique can be used to determine the concentration of the methylammonium cation or the nitrate anion.
- **Spectrophotometry:** If **methylamine nitrate** has a chromophore, UV-Vis spectrophotometry can be used to determine its concentration after creating a calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility.



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Caption: Workflow for determining the solubility of **methylamine nitrate**.

Conclusion

This technical guide has summarized the available information on the solubility of **methylamine nitrate** in water and organic solvents. While quantitative data is limited, the provided information and comparative data for ammonium nitrate offer valuable insights for researchers and professionals. The detailed experimental protocol and workflow diagram provide a solid foundation for conducting in-house solubility studies to generate the specific

data required for various applications. Further research to quantify the solubility of **methylamine nitrate** in a broader range of solvents and at various temperatures is encouraged to enhance the collective understanding of this important compound.

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References

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